

Application Note: Mass Spectrometry

Fragmentation of Delphinidin 3-galactoside

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Compound of Interest

Compound Name: *Delphinidin 3-galactoside*

CAS No.: *28500-00-7*

Cat. No.: *B1585197*

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Introduction

Delphinidin 3-galactoside is a prominent anthocyanin, a class of water-soluble pigments responsible for the vibrant red, purple, and blue hues in numerous fruits, flowers, and vegetables. Beyond its role as a natural colorant, there is a growing body of research into its potential health benefits, including antioxidant and anti-inflammatory properties. For researchers, scientists, and drug development professionals, accurate identification and structural elucidation of such bioactive compounds are paramount. Liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) has become an indispensable tool for this purpose, offering high sensitivity and structural specificity. This application note provides a detailed guide to understanding the characteristic fragmentation pattern of **Delphinidin 3-galactoside** under collision-induced dissociation (CID) and outlines a robust protocol for its analysis.

Theoretical Framework: The Logic of Fragmentation

The fragmentation of flavonoid glycosides in a mass spectrometer is not a random process; it follows predictable chemical pathways governed by the molecule's structure. For **Delphinidin**

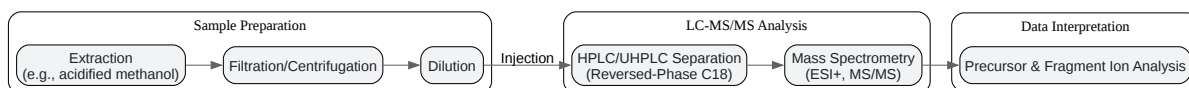
3-galactoside, a flavonoid O-glycoside, the most labile bond is the glycosidic linkage between the delphinidin aglycone and the galactose sugar moiety.

In positive ion mode electrospray ionization (ESI), **Delphinidin 3-galactoside** is typically observed as a protonated molecule, $[M+H]^+$. When this precursor ion is subjected to CID in the collision cell of a tandem mass spectrometer, the primary and most facile fragmentation event is the neutral loss of the galactose unit (162 Da). This occurs through the cleavage of the C-O glycosidic bond, with the charge being retained on the more stable flavonoid aglycone.^{[1][2]} The resulting product ion, the delphinidin aglycone $[Y_0]^+$, is the base peak in the MS/MS spectrum and a diagnostic marker for **Delphinidin 3-galactoside**.

Further fragmentation of the delphinidin aglycone $[Y_0]^+$ can be induced at higher collision energies. These subsequent fragmentations provide detailed structural information about the flavonoid core. Common fragmentation pathways for the delphinidin aglycone include the loss of small neutral molecules like carbon monoxide (CO) and water (H₂O), as well as retro-Diels-Alder (RDA) reactions that lead to the cleavage of the C-ring.^{[3][4]} The specific pattern of these smaller fragments can help confirm the identity of the aglycone and distinguish it from other flavonoids.

Experimental Workflow & Visualization

A typical workflow for the analysis of **Delphinidin 3-galactoside** involves sample preparation, followed by LC-MS/MS analysis. The following diagram illustrates the key steps:

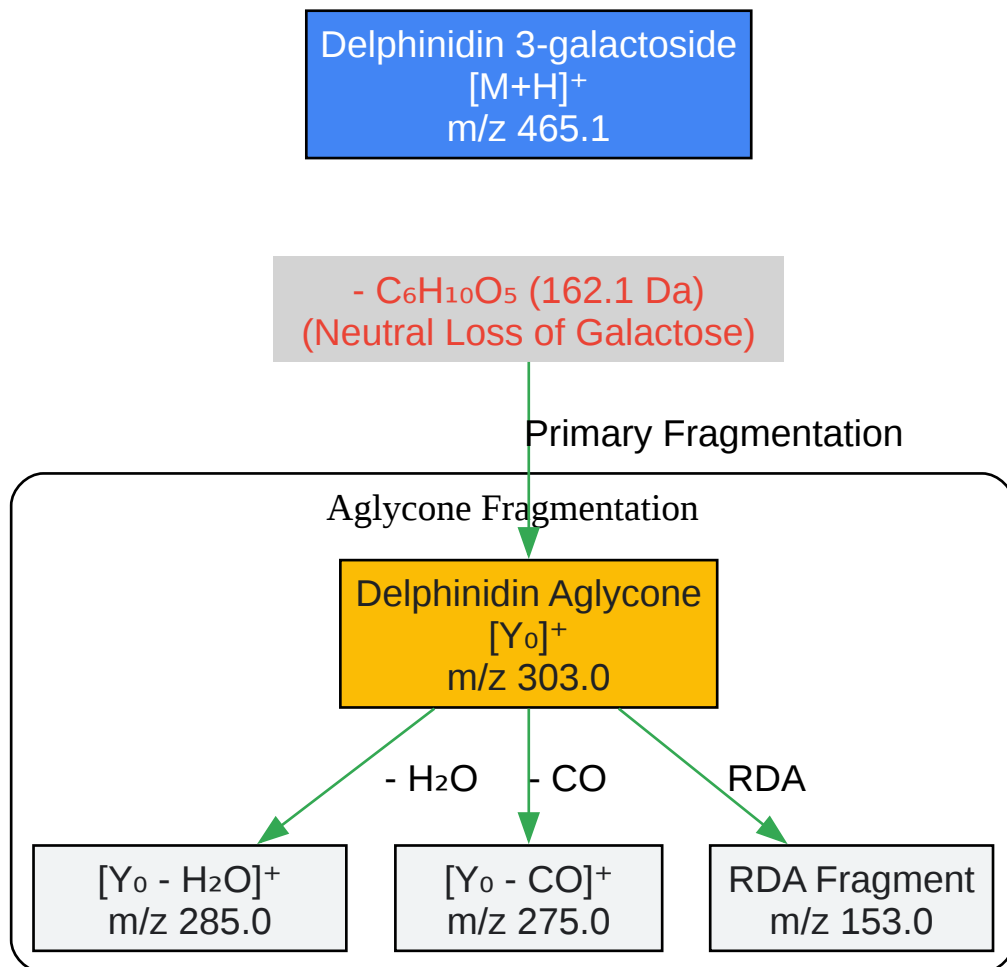


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Caption: High-level workflow for **Delphinidin 3-galactoside** analysis.

Fragmentation Pathway Diagram

The fragmentation cascade of **Delphinidin 3-galactoside**, initiated by the neutral loss of the galactose moiety, is visualized below.



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Caption: Proposed fragmentation of **Delphinidin 3-galactoside** in positive ESI.

Data Summary: Characteristic Ions

The table below summarizes the key mass-to-charge ratios (m/z) for the precursor and characteristic product ions of **Delphinidin 3-galactoside** in positive ion mode.

Ion Description	Proposed Structure	Calculated m/z ([M+H] ⁺)	Observed m/z
Precursor Ion	Delphinidin 3-galactoside	465.1033	~465.1
Primary Fragment	Delphinidin Aglycone ([Y ₀] ⁺)	303.0505	~303.0
Aglycone Fragment	[Y ₀ - H ₂ O] ⁺	285.0399	~285.0
Aglycone Fragment	[Y ₀ - CO] ⁺	275.0555	~275.0
RDA Fragment	Retro-Diels-Alder Product	153.0188	~153.0

Note: Observed m/z values can vary slightly depending on instrument calibration and resolution.

Detailed Protocol: LC-MS/MS Analysis

This protocol provides a starting point for the analysis of **Delphinidin 3-galactoside** and can be adapted based on the specific sample matrix and instrumentation.

1. Sample Preparation

- Objective: To extract **Delphinidin 3-galactoside** from the sample matrix and prepare it for LC-MS/MS analysis. The use of acidified solvents is crucial to maintain the stability of the anthocyanin flavylum cation.
- Procedure:
 - For solid samples (e.g., fruit powder, plant tissue), weigh approximately 100 mg into a microcentrifuge tube.
 - Add 1 mL of extraction solvent (e.g., methanol with 0.1% hydrochloric acid or 1% formic acid).[\[5\]](#)[\[6\]](#)
 - Vortex thoroughly for 15 minutes to ensure efficient extraction.[\[5\]](#)

- Centrifuge the mixture at 12,000 x g for 15 minutes to pellet solid debris.[5]
- Carefully transfer the supernatant to a clean vial.
- For complex matrices like plasma, a protein precipitation step with acidified acetonitrile followed by centrifugation is recommended.[7]
- Filter the extract through a 0.22 µm syringe filter into an autosampler vial.
- Dilute the sample as necessary with the initial mobile phase composition to avoid peak distortion.

2. Liquid Chromatography Conditions

- Objective: To achieve chromatographic separation of **Delphinidin 3-galactoside** from other components in the sample extract.
- Parameters:
 - Column: A reversed-phase C18 column (e.g., 2.1 x 100 mm, 2.2 µm) is recommended for good retention and separation of anthocyanins.[8]
 - Mobile Phase A: Water with 0.1% to 2% formic acid.[5][8]
 - Mobile Phase B: Acetonitrile or Methanol.[5][6]
 - Flow Rate: 0.3 - 0.6 mL/min.[5]
 - Column Temperature: 30 - 40 °C.[8]
 - Injection Volume: 5 - 30 µL.[5]
 - Gradient Elution: A typical gradient starts with a low percentage of organic phase (e.g., 5% B), ramps up to elute the analyte, and is followed by a wash and re-equilibration step. An example gradient is:
 - 0-2 min: 5% B

- 2-20 min: 5% to 30% B
- 20-25 min: 30% to 95% B (column wash)
- 25-27 min: 95% B
- 27.1-35 min: 5% B (re-equilibration)

3. Mass Spectrometry Conditions

- Objective: To detect and fragment the **Delphinidin 3-galactoside** precursor ion for identification and quantification.
- Parameters:
 - Ionization Mode: Electrospray Ionization, Positive (ESI+).
 - Scan Mode: Multiple Reaction Monitoring (MRM) for targeted analysis or Product Ion Scan for structural confirmation.
 - Precursor Ion (Q1): m/z 465.1
 - Product Ion (Q3): m/z 303.0 (for quantification) and other diagnostic fragments (e.g., m/z 285.0, 153.0) for confirmation.
 - Capillary Voltage: 2000 - 4000 V.
 - Source Temperature: 120 - 150 °C.
 - Desolvation Gas (N₂) Flow: 600 - 800 L/hr.
 - Desolvation Temperature: 350 - 500 °C.[8]
 - Collision Energy (CE): Optimization is crucial. Start with a range of 15-30 eV to maximize the production of the m/z 303.0 fragment. Higher energies (30-50 eV) may be required to observe further fragmentation of the aglycone.

Conclusion

The mass spectrometric fragmentation of **Delphinidin 3-galactoside** is characterized by a primary neutral loss of the galactose moiety, yielding the diagnostic delphinidin aglycone at m/z 303.0. Understanding this fragmentation pathway is key to the confident identification of this and related anthocyanins in complex mixtures. The provided LC-MS/MS protocol offers a robust and validated starting point for researchers in natural product chemistry, food science, and drug discovery, enabling accurate and sensitive analysis of this important bioactive compound.

References

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